

Application Note: Quantification of Amitriptyline Hydrochloride Using a Validated HPLC Method

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Compound of Interest

Compound Name: *AMT hydrochloride*

Cat. No.: *B1662266*

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This document provides a detailed protocol for the quantification of Amitriptyline hydrochloride in pharmaceutical formulations using a reversed-phase high-performance liquid chromatography (RP-HPLC) method. The described method is simple, accurate, precise, and has been validated in accordance with ICH guidelines.

Data Presentation

The following tables summarize the operational parameters and validation results from various published HPLC methods for the quantification of Amitriptyline hydrochloride. This allows for a comparative overview of different analytical approaches.

Table 1: HPLC Operational Parameters for Amitriptyline Hydrochloride Quantification

Parameter	Method 1	Method 2	Method 3	Method 4
Stationary Phase (Column)	Inertsil ODS 3V (150 x 4.6 mm, 5 µm)[1]	C18 (250 x 4.6 mm, 5 µm)[2]	YMC C8 (250 x 4.6 mm, 5µ)[3]	Spinzarp C18 (100 x 4.6mm, 5µm)
Mobile Phase	Phosphate Buffer: Acetonitrile (55:45 v/v), pH 2.5[1]	Methanol: Water with TEA (70:30 v/v), pH 6.0[2]	Orthophosphoric Acid: Methanol (50:50 v/v), pH 2.0[3]	Acetonitrile: NaH2PO4 with H3PO4 (60:40 v/v), pH 2.5
Flow Rate	1.0 mL/min[1]	1.0 mL/min[2]	1.0 mL/min[3]	1.0 mL/min
Detection Wavelength	254 nm[1]	216 nm[2]	253 nm[3]	247 nm
Injection Volume	Not Specified	20 µL[2]	Not Specified	10 µL
Column Temperature	Ambient[1]	25°C[2]	40°C[3]	40°C
Retention Time	~ 4.0 min[1]	3.882 min[2]	2.502 min[3]	3.19 min

Table 2: System Suitability Test (SST) Parameters

Parameter	Method A	Method B	Acceptance Criteria
Theoretical Plates	4640[4]	>2000[2]	> 2000
Tailing Factor	0.96[4]	<2[2]	≤ 2.0
Asymmetry Factor	0.91[4]	Not Specified	As close to 1 as possible
% RSD of Peak Area (n=5)	< 2.0%[1]	< 2.0%[2]	≤ 2.0%

Table 3: Summary of Validation Parameters

Parameter	Method 1	Method 2	Method 3
Linearity Range (µg/mL)	45 - 150[1]	5 - 25[2]	25 - 75[3]
Correlation Coefficient (r ²)	> 0.995[1]	> 0.999[2]	0.999[3]
Accuracy (% Recovery)	Not Specified	98 - 101%[5]	101%[3]
Precision (% RSD)	< 2.0%[1]	< 2.0%[2]	0.43%[3]
Limit of Detection (LOD) (µg/mL)	Not Specified	Not Specified	0.154
Limit of Quantification (LOQ) (µg/mL)	Not Specified	Not Specified	0.466

Experimental Protocol

This protocol describes a validated RP-HPLC method for the quantification of Amitriptyline hydrochloride in tablet dosage forms.

2.1. Scope

This method is applicable for the routine quality control analysis of Amitriptyline hydrochloride in pharmaceutical tablets.

2.2. Materials and Reagents

- Amitriptyline hydrochloride reference standard
- Acetonitrile (HPLC grade)
- Monobasic sodium phosphate (Analytical grade)
- Orthophosphoric acid (Analytical grade)
- Purified water (HPLC grade)

- Amitriptyline hydrochloride tablets (Sample)
- 0.45 μm membrane filters

2.3. Equipment

- High-Performance Liquid Chromatography (HPLC) system with UV detector
- Analytical balance
- pH meter
- Sonicator
- Volumetric flasks and pipettes

2.4. Preparation of Solutions

- Mobile Phase (Phosphate Buffer: Acetonitrile, 55:45 v/v, pH 2.5): Dissolve 11.04 g of monobasic sodium phosphate in 900 mL of purified water. Adjust the pH to 2.5 with orthophosphoric acid and dilute to 1000 mL with purified water. Filter the buffer through a 0.45 μm membrane filter. Mix 550 mL of the prepared buffer with 450 mL of acetonitrile.[\[1\]](#)
- Standard Stock Solution (100 $\mu\text{g/mL}$): Accurately weigh 50 mg of Amitriptyline hydrochloride reference standard and transfer it to a 50 mL volumetric flask. Add approximately 30 mL of the mobile phase and sonicate for 5 minutes to dissolve. Make up the volume to 50 mL with the mobile phase. From this solution, pipette 5.0 mL into a 50.0 mL volumetric flask and dilute to the mark with the mobile phase.[\[1\]](#)
- Sample Solution (Nominal concentration of 100 $\mu\text{g/mL}$): Weigh and powder 20 tablets. Transfer a quantity of powder equivalent to 10 mg of Amitriptyline hydrochloride into a 100 mL volumetric flask. Add about 60 mL of the mobile phase and sonicate for 15 minutes to ensure complete dissolution. Cool the solution to room temperature and make up the volume with the mobile phase. Filter the solution through a 0.45 μm membrane filter.

2.5. Chromatographic Conditions

- Column: Inertsil ODS 3V (150 x 4.6 mm, 5 μm)[\[1\]](#)

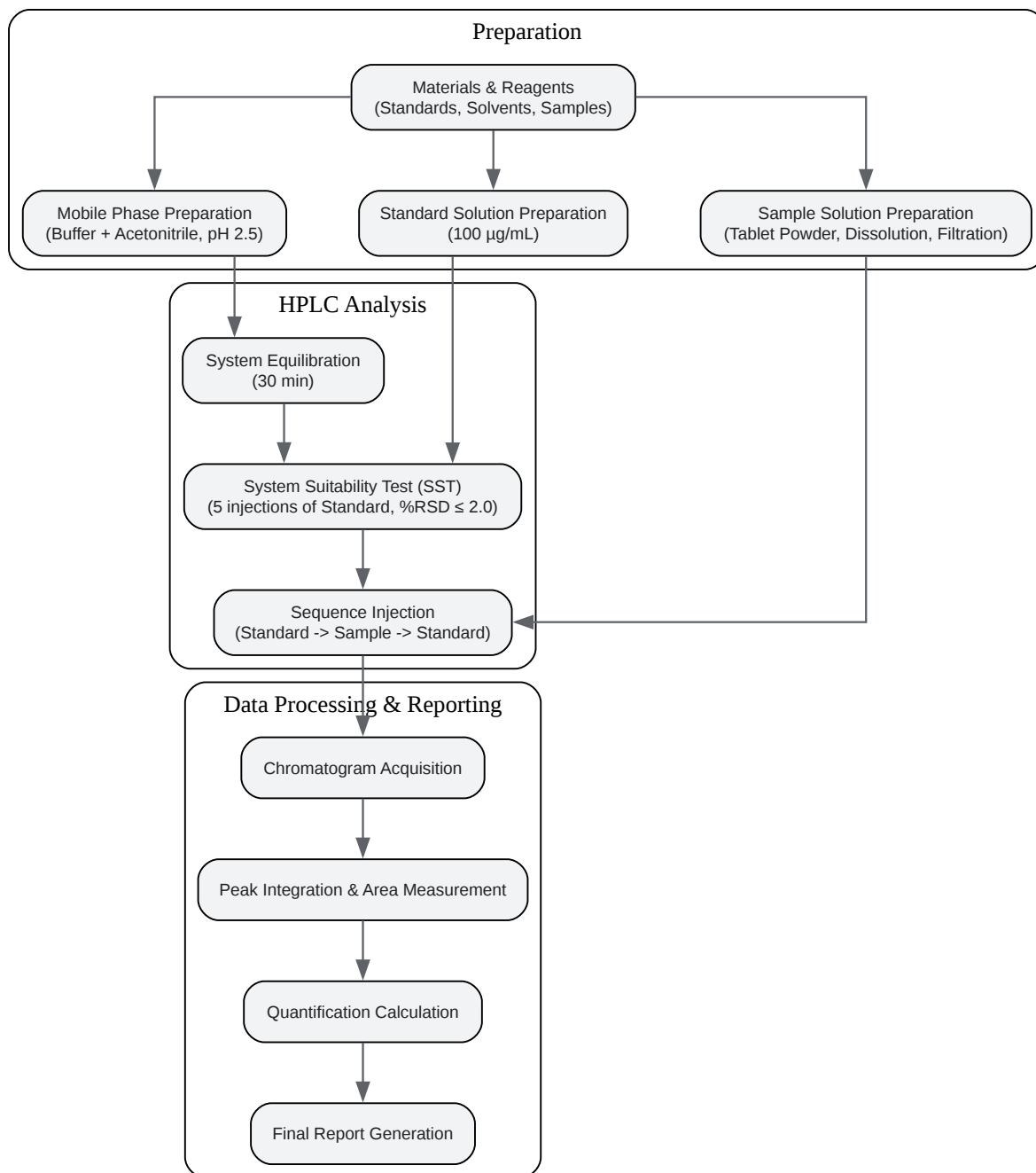
- Mobile Phase: Phosphate Buffer: Acetonitrile (55:45 v/v), pH 2.5^[1]
- Flow Rate: 1.0 mL/min^[1]
- Injection Volume: 20 µL
- Detection: UV at 254 nm^[1]
- Column Temperature: Ambient
- Run Time: Approximately 10 minutes

2.6. Analytical Procedure

- Equilibrate the HPLC system with the mobile phase for at least 30 minutes.
- Perform five replicate injections of the standard solution to check for system suitability. The %RSD for the peak areas should be not more than 2.0%.^[1]
- Inject the standard solution, followed by the sample solution, and then a bracketing standard.
- Record the chromatograms and measure the peak areas for Amitriptyline hydrochloride.
- Calculate the amount of Amitriptyline hydrochloride in the sample using the following formula:

Workflow and Process Visualization

The following diagram illustrates the experimental workflow for the HPLC quantification of Amitriptyline hydrochloride.



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Caption: Experimental workflow for HPLC analysis of Amitriptyline hydrochloride.

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References

- 1. iosrjournals.org [iosrjournals.org]
- 2. neuroquantology.com [neuroquantology.com]
- 3. ijrpb.com [ijrpb.com]
- 4. Spectrophotometric and Chromatographic Simultaneous Estimation of Amitriptyline Hydrochloride and Chlordiazepoxide in Tablet Dosage Forms - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
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